

2-Undecanone Solubility Data & Handling

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Compound Focus: 2-Undecanone

CAS No.: 112-12-9

Cat. No.: S560417

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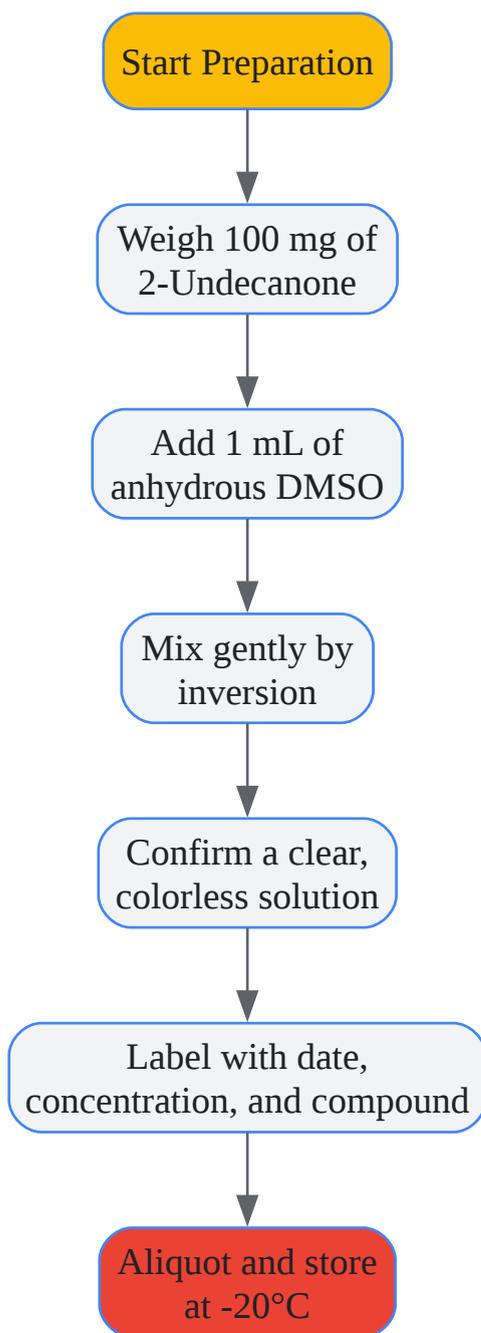
The table below summarizes key physicochemical and solubility data for **2-Undecanone** to assist in your experimental planning [1].

Property	Value / Description
CAS Number	112-12-9 [1]
Molecular Formula	C ₁₁ H ₂₂ O [1]
Molecular Weight	170.29 g/mol [1]
Appearance	Colorless to light yellow liquid [1]
Recommended Storage	Stable at ambient temperature for short-term shipping; for long-term, store at -20°C in a sealed container protected from moisture [1]
Solubility in DMSO	~100 mg/mL (~587.20 mM) [1]

Experimental Protocols

Stock Solution Preparation in DMSO

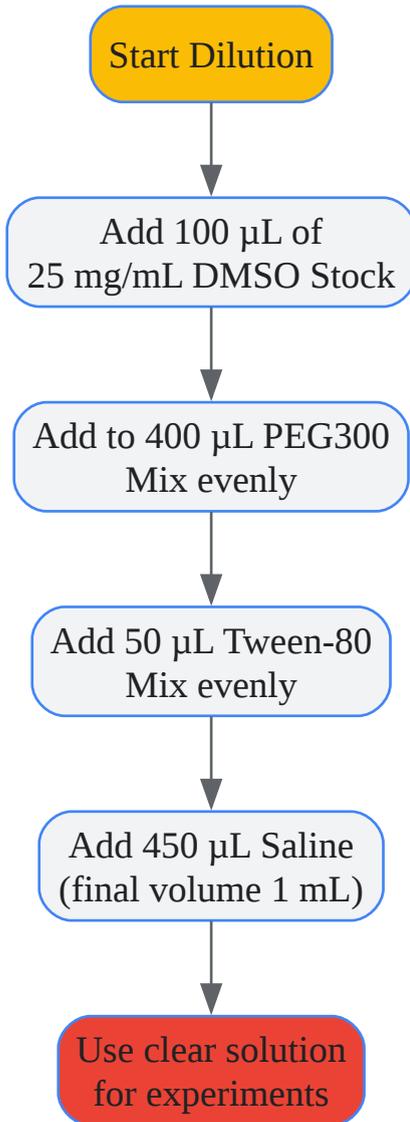
This protocol is for preparing a 100 mg/mL stock solution of **2-Undecanone** in DMSO, which can be diluted further for assays [1].



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Preparation of Working Solution in Aqueous Buffer

This workflow describes diluting the DMSO stock solution into a 2.5 mg/mL working concentration for biological assays using a co-solvent system [1].



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Frequently Asked Questions

- **What is the maximum solubility of 2-Undecanone in DMSO?** The solubility is approximately **100 mg/mL (587.20 mM)** at room temperature. This high concentration is typically sufficient for creating concentrated stock solutions for most research applications [1].

- **Why is DMSO the preferred solvent for 2-Undecanone in biological assays?** DMSO is a **polar aprotic solvent** capable of dissolving both polar and non-polar compounds like **2-Undecanone** [2]. It is also miscible with water and cell culture media, facilitating the creation of working solutions for cell-based studies [2] [3]. Its ability to penetrate tissues makes it useful in transdermal drug delivery research [3].
- **My 2-Undecanone solution in DMSO has turned yellow. Is it still usable?** A light yellow color is noted in the appearance and may not indicate degradation, but a dark yellow or cloudy solution suggests issues [1]. Confirm preparation steps were followed correctly and check storage conditions and time.
- **How should I store my 2-Undecanone stock solutions, and what is their shelf life?** For long-term stability, aliquot and store stock solutions at **-20°C** [1]. When handled properly, a DMSO stock solution can be stable for up to **6 months at -80°C or 1 month at -20°C** [1]. Always use sealed containers to prevent absorption of moisture, which can affect solution stability [1].
- **The compound precipitates when I dilute my DMSO stock into an aqueous buffer. How can I prevent this?** Precipitation is common when diluting a organic solvent stock into aqueous media. Using a **co-solvent system** like 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline can maintain solubility [1]. Ensure you add co-solvents sequentially and mix thoroughly at each step.

Troubleshooting Guide

Issue	Possible Cause	Solution
Low Solubility / Precipitation	Poor solvent choice, rapid dilution, final DMSO concentration too low.	Use recommended DMSO stock concentration. Dilute slowly into aqueous buffer with co-solvents. Ensure the final DMSO concentration is sufficiently high to maintain solubility but not toxic to cells (typically 0.1-1%).
Inconsistent Experimental Results	Crystallization of compound in assay medium, degradation of stock solution.	Visually check for precipitation before and during assays. Prepare fresh stock solutions or use previously aliquoted and properly stored stocks.

Issue	Possible Cause	Solution
High Background in Assays	DMSO can affect some assay chemistries or interact with plasticware.	Include a DMSO-only vehicle control in all experiments at the same concentration as your test samples to account for any solvent effects.

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References

1. -Undecanone | organic compound | CAS# 112-12-9 | InvivoChem [[invivochem.com](https://www.invivochem.com)]
2. Dimethyl sulfoxide - Wikipedia [en.wikipedia.org]
3. Dimethyl sulfoxide - American Chemical Society [[acs.org](https://www.acs.org)]

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